

Technical Monograph: 3-Chloro-4-methylaniline Hydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Chloro-4-methylaniline
hydrochloride

CAS No.: 7745-89-3

Cat. No.: B1203087

[Get Quote](#)

Synonymy, Synthesis, and Toxicological Profiling in Drug Development

Executive Summary

3-Chloro-4-methylaniline hydrochloride (CAS 7745-89-3) is a halogenated aromatic amine salt primarily recognized in environmental biology as the avicide DRC-1339 (Starlicide).[1][2][3] However, in the context of pharmaceutical sciences and medicinal chemistry, it represents a critical scaffold for azo dye synthesis and a potential Genotoxic Impurity (GTI) that requires rigorous control strategies under ICH M7 guidelines.

This guide provides a comprehensive technical analysis of the compound, moving beyond simple nomenclature to explore its synthesis, metabolic activation pathways, and analytical characterization. It is designed for researchers requiring high-fidelity data for risk assessment and synthetic applications.[1]

Part 1: Nomenclature & Identification Strategy

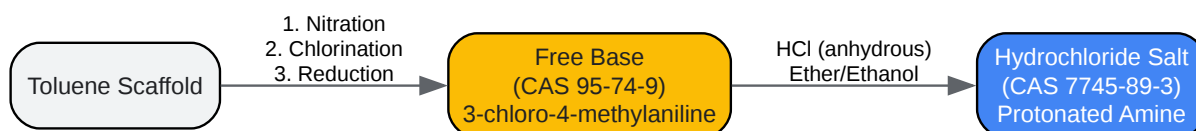
Accurate identification is the first line of defense in chemical inventory management and regulatory filing. While "**3-chloro-4-methylaniline hydrochloride**" is the IUPAC standard, the compound appears under various trade and legacy names depending on the industry (agrochemical vs. pharmaceutical).[1]

Table 1: Comprehensive Synonym & Identifier Matrix

Category	Identifier / Synonym	Context of Use
IUPAC Name	3-Chloro-4-methylaniline hydrochloride	Formal Scientific Publications
Common Name	3-Chloro-p-toluidine hydrochloride	General Laboratory Synthesis
Acronyms	CPTH, CPT-HCl	Internal Lab Notebooks
Trade Names	Starlicide, DRC-1339	Agrochemical / Pest Control
CAS Number	7745-89-3	Hydrochloride Salt (Specific)
Parent CAS	95-74-9	Free Base (3-Chloro-4-methylaniline)
InChI Key	YOQUZCNSUOJWQS-UHFFFAOYSA-N	Cheminformatics / Database Search
Molecular Formula	C ₇ H ₉ Cl ₂ N	Salt Stoichiometry (1:[1][2]1)

Structural Visualization

The following diagram illustrates the structural relationship between the parent toluene derivative and the hydrochloride salt, highlighting the specific chlorination pattern essential for its biological activity.



[Click to download full resolution via product page](#)

Figure 1: Structural evolution from the toluene scaffold to the stable hydrochloride salt form.[1]

Part 2: Synthesis & Preparation Protocol

For researchers using this compound as an intermediate, relying on commercial batches can introduce variable impurity profiles (e.g., isomeric chlorotoluidines). The following protocol outlines a high-purity synthesis converting the nitro-precursor to the amine salt.

Experimental Rationale

We utilize an Iron (Fe) mediated reduction in the presence of dilute acid.[4] This method is preferred over catalytic hydrogenation (Pd/C) for this specific substrate to prevent accidental hydrodechlorination (loss of the Cl atom), which is a common side reaction on halogenated aromatics.

Standard Operating Procedure (SOP)

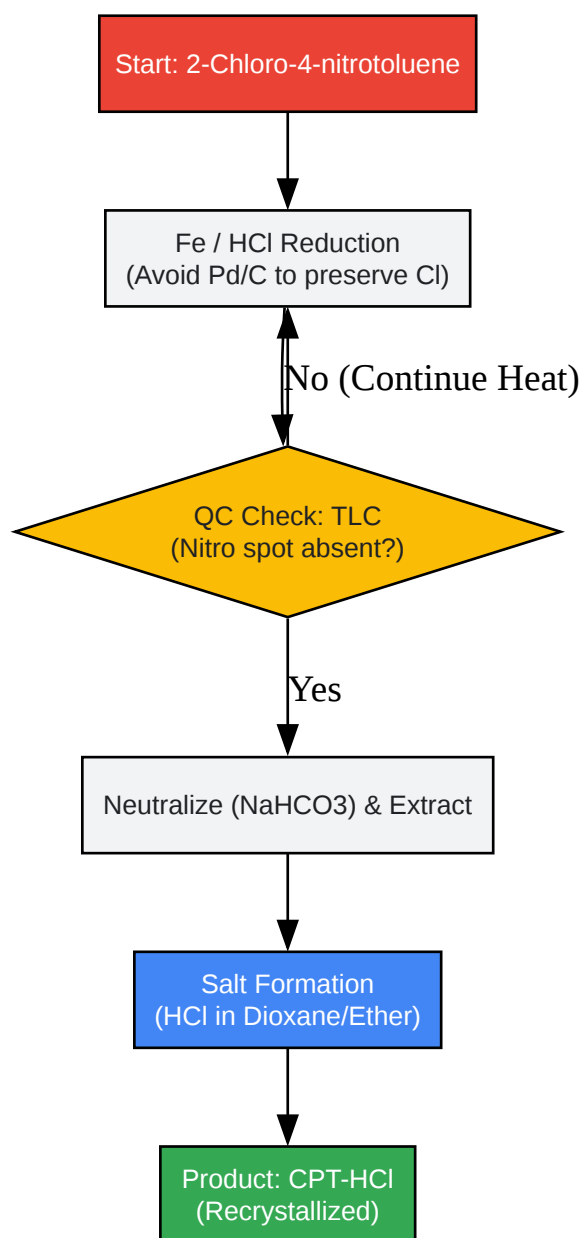
Reagents:

- 2-Chloro-4-nitrotoluene (Precursor)[1][4]
- Iron Powder (Reduced, 325 mesh)
- Hydrochloric Acid (37%)[1]
- Ethanol (Absolute)[1]
- Sodium Bicarbonate (sat.[1][4] aq.)

Protocol Steps:

- Activation: In a 3-neck round bottom flask equipped with a reflux condenser and mechanical stirrer, suspend 2-chloro-4-nitrotoluene (1.0 eq) and Iron powder (5.0 eq) in 50% aqueous ethanol.
- Reduction: Heat the mixture to 60°C. Add HCl (catalytic amount) dropwise. The reaction is exothermic; maintain temperature <85°C to prevent thermal decomposition.[1]

- Monitoring: Monitor reaction progress via TLC (System: Hexane/EtOAc 8:2). Disappearance of the nitro spot indicates completion (typically 2-4 hours).[1]
- Neutralization: Cool to room temperature. Neutralize with saturated NaHCO_3 to pH 8-9.
- Extraction: Filter off iron sludge through Celite. Extract the filtrate with Ethyl Acetate (3x).[1]
[4] Dry organic layer over MgSO_4 and concentrate to yield the Free Base oil.[1]
- Salt Formation (Critical Step): Dissolve the crude oil in anhydrous diethyl ether.[1] Cool to 0°C . Bubble dry HCl gas or add 4M HCl in Dioxane dropwise until precipitation ceases.
- Purification: Filter the white precipitate. Recrystallize from Ethanol/Ether to yield **3-chloro-4-methylaniline hydrochloride** as white needles.[1]



[Click to download full resolution via product page](#)

Figure 2: Step-wise synthesis workflow emphasizing the preservation of the halogen substituent.

Part 3: Mechanism of Action & Toxicology[1]

Understanding the biological activity of **3-chloro-4-methylaniline hydrochloride** is vital for both its application as an avicide and its safety assessment in pharmaceutical environments.[1]

The Nephrotoxic Pathway (Avian Specificity)

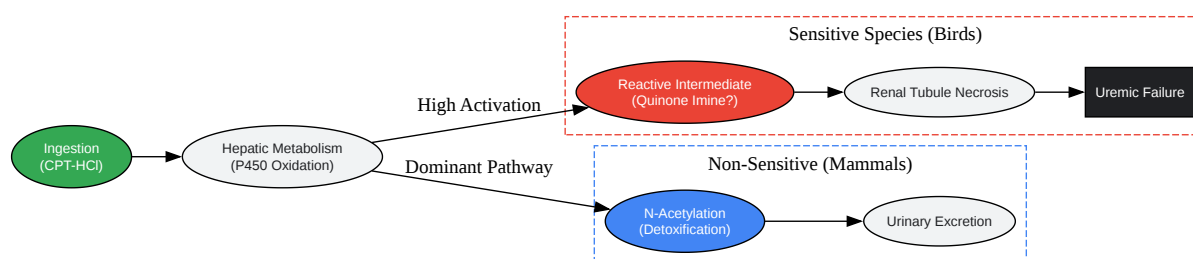
The compound exhibits a unique "selective toxicity." It is highly lethal to starlings and gulls ($LD_{50} < 10 \text{ mg/kg}$) but relatively safe for mammals and raptors.[1]

- Mechanism: The hydrochloride salt is rapidly absorbed and metabolized in the liver. In sensitive species, it undergoes oxidative activation to form a reactive quinone imine intermediate.
- Target Organ: This intermediate concentrates in the kidney tubules, causing acute tubular necrosis.
- Outcome: The organism dies from uremic poisoning (kidney failure) rather than nervous system convulsions, making it a "quiet" toxicant.[3]

Mammalian Relevance (Drug Development)

In humans and rodents, the metabolic pathway differs. The primary risks are:

- Methemoglobinemia: Oxidation of hemoglobin iron from Fe^{2+} to Fe^{3+} , reducing oxygen transport.[1]
- Genotoxicity: As an aromatic amine, the free base can intercalate DNA after metabolic activation, posing a mutagenic risk.



[Click to download full resolution via product page](#)

Figure 3: Divergent metabolic pathways explaining the selective toxicity between avian and mammalian systems.[1]

Part 4: Analytical Characterization

To validate the identity and purity of **3-chloro-4-methylaniline hydrochloride**, the following analytical parameters should be used.

HPLC Method (Reverse Phase)[1][2]

- Column: C18 (e.g., Agilent Zorbax Eclipse, 150mm x 4.6mm, 5µm)
- Mobile Phase A: 0.1% Phosphoric Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient: 10% B to 90% B over 20 minutes.
- Detection: UV @ 240 nm (Aromatic ring absorption).[1]
- Retention Time: Expect elution around 12-14 minutes depending on flow rate (1.0 mL/min).
[1]

Physical Properties Table[1][2]

Property	Value	Note
Appearance	White to off-white crystalline solid	Darkens upon oxidation/light exposure
Melting Point	260°C (approx)	Decomposes
Solubility	Soluble in Water, Ethanol	Insoluble in non-polar solvents (Hexane)
pKa	~4.05 (Conjugate acid)	Weak base characteristic of chloro-anilines

References

- National Center for Biotechnology Information (NCBI). (2025).[1] PubChem Compound Summary for CID 62651, **3-Chloro-4-methylaniline hydrochloride**. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (1995).[1] Reregistration Eligibility Decision (RED): Starlicide (3-chloro-p-toluidine hydrochloride).[1] EPA-738-R-96-003.[1] Retrieved from [\[Link\]](#)[1]
- Eisemann, J. D., Pipas, P. A., & Cummings, J. L. (2003). Acute and chronic toxicity of compound DRC-1339 (**3-chloro-4-methylaniline hydrochloride**) to birds. In Management of North American Blackbirds (pp. 49-63).[1] National Wildlife Research Center.[1][2] Retrieved from [\[Link\]](#)[1]
- Decino, T. J., Cunningham, D. J., & Schafer, E. W. (1966). Toxicity of DRC-1339 to Starlings. The Journal of Wildlife Management, 30(2), 249–253.[2] Retrieved from [\[Link\]](#)[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Chloro-4-methylaniline | C7H8ClN | CID 7255 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 3-Chloro-4-methylaniline hydrochloride | C7H9Cl2N | CID 62651 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. pestsmart.org.au [\[pestsmart.org.au\]](https://pestsmart.org.au)
- 4. 3-Chloro-4-methylaniline synthesis - chemicalbook [\[chemicalbook.com\]](https://chemicalbook.com)
- To cite this document: BenchChem. [Technical Monograph: 3-Chloro-4-methylaniline Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1203087/docs#technical-monograph-3-chloro-4-methylaniline-hydrochloride\]](https://www.benchchem.com/product/b1203087/docs#technical-monograph-3-chloro-4-methylaniline-hydrochloride)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)